

Isochlorogenic acid A solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: *Isochlorogenic acid A*

Cat. No.: *B3030201*

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Isochlorogenic Acid A: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **Isochlorogenic Acid A** in DMSO and other organic solvents. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure successful preparation of your solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Isochlorogenic Acid A**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **Isochlorogenic Acid A**.^{[1][2][3]} Ethanol and methanol are also viable options.^{[1][4]}

Q2: What are the known solubility limits for **Isochlorogenic Acid A** in common organic solvents?

A2: The solubility of **Isochlorogenic Acid A** can vary slightly between suppliers. For the most accurate information, always refer to the certificate of analysis provided with your specific batch. The table below summarizes reported solubility data.

Q3: My **Isochlorogenic Acid A** is not dissolving completely in DMSO. What should I do?

A3: If you encounter solubility issues, please refer to the troubleshooting guide below. Common reasons for incomplete dissolution include using DMSO that has absorbed moisture or not providing sufficient energy to facilitate dissolution.^{[2][3]} Gentle warming and sonication can often resolve these issues.^{[4][5]}

Q4: How should I store my stock solution of **Isochlorogenic Acid A**?

A4: To maintain the stability of your stock solution, it is recommended to aliquot the solution into single-use vials to prevent repeated freeze-thaw cycles.^{[2][4]} Store these aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[2][3]} The solid powder form should be stored at -20°C.^[2]

Q5: Why is it important to use fresh DMSO?

A5: DMSO is hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[2][3][6]} The presence of water in DMSO can significantly decrease the solubility of many compounds, including **Isochlorogenic Acid A**.^{[2][3]} Using a fresh, unopened bottle of anhydrous DMSO is critical for achieving the maximum possible concentration.

Data Presentation: Solubility Summary

The following table provides a summary of the reported solubility of **Isochlorogenic Acid A** in various organic solvents.

Solvent	Reported Solubility (Concentration)	Molar Concentration (Approx.)	Source
DMSO	100 mg/mL	193.62 mM	^[2]
DMSO	≥ 50 mg/mL	96.81 mM	^[3]
Ethanol	≥ 51.6 mg/mL	100 mM	^[4]
Methanol	Soluble (Slightly)	Not specified	^[1]

Note: The molecular weight of **Isochlorogenic Acid A** is 516.45 g/mol . "≥" indicates that the saturation point was not reached at the specified concentration.

Experimental Protocols

Protocol: Preparation of a 100 mM Stock Solution in DMSO

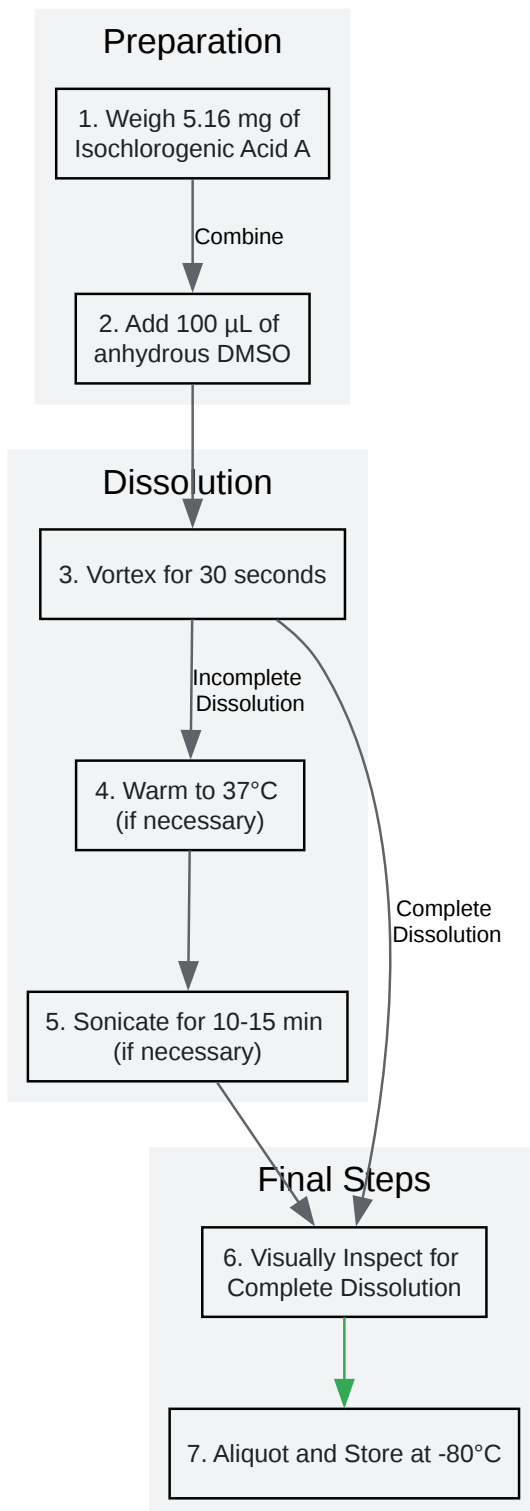
This protocol describes the preparation of a 100 mM stock solution of **Isochlorogenic Acid A** in anhydrous DMSO.

- **Pre-weigh the Compound:** Accurately weigh out 5.16 mg of **Isochlorogenic Acid A** powder into a sterile polypropylene or glass vial.
- **Solvent Addition:** Using a calibrated pipette, add 100 µL of fresh, anhydrous DMSO to the vial.
- **Initial Mixing:** Cap the vial securely and vortex for 30 seconds to mix the powder and solvent.
- **Facilitate Dissolution:** If the compound is not fully dissolved, warm the vial in a 37°C water bath for 5-10 minutes.[\[4\]](#)[\[5\]](#)
- **Sonication:** Following warming, place the vial in an ultrasonic bath for 10-15 minutes to ensure complete dissolution.[\[4\]](#)[\[5\]](#)
- **Visual Inspection:** Visually inspect the solution against a light source to confirm that no particulates are present. The solution should be clear.
- **Storage:** Aliquot the stock solution into single-use, light-protected vials and store at -80°C.

Mandatory Visualizations

Experimental Workflow: Stock Solution Preparation

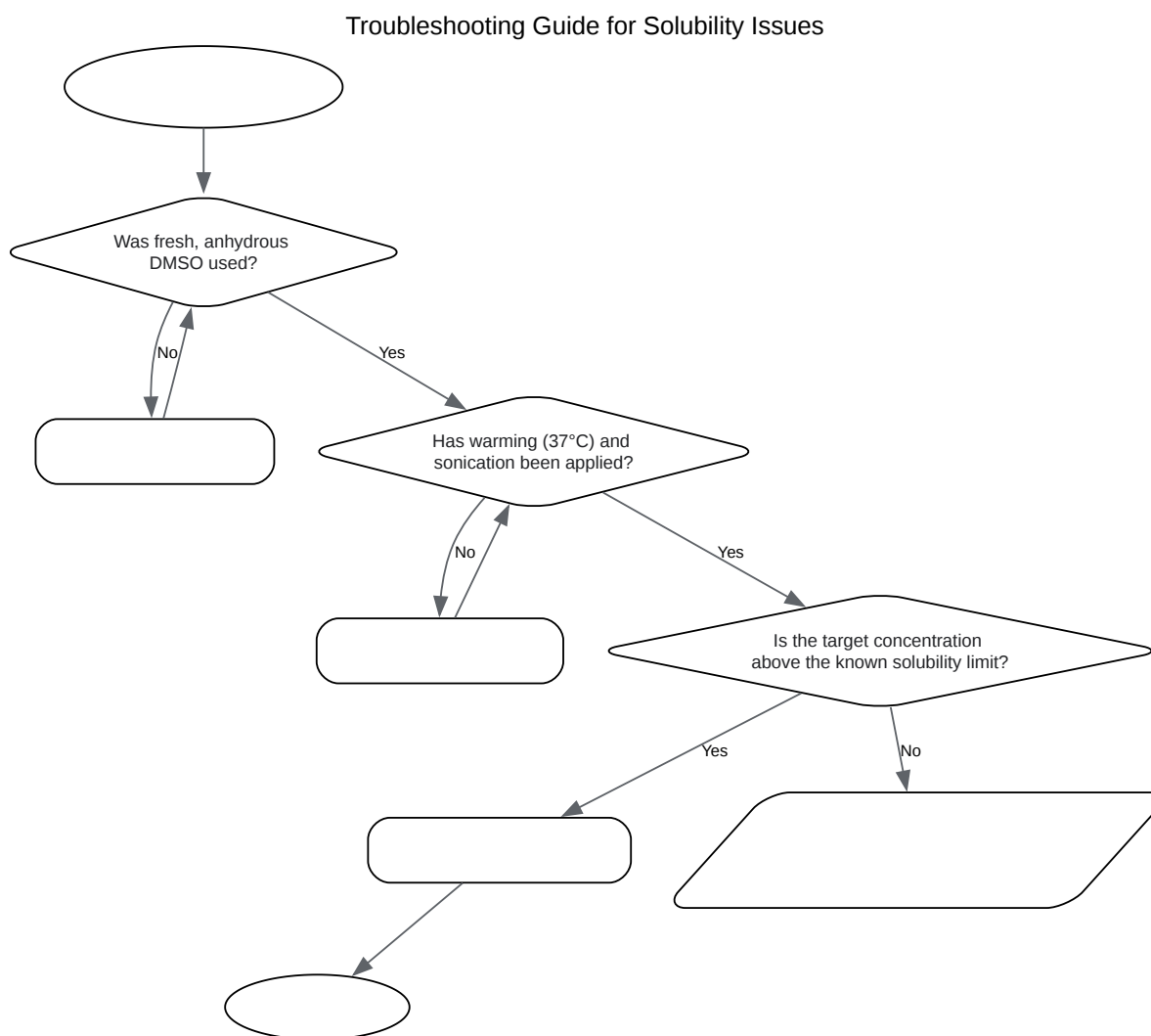
Workflow for Preparing Isochlorogenic Acid A Stock Solution



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Caption: A step-by-step workflow for preparing a stock solution of **Isochlorogenic Acid A**.

Troubleshooting Guide: Solubility Issues



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Caption: A logical guide to troubleshooting common solubility problems with **Isochlorogenic Acid A**.

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References

- 1. Isochlorogenic acid A | 2450-53-5 [chemicalbook.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. glpbio.com [glpbio.com]
- 5. glpbio.com [glpbio.com]
- 6. selleckchem.com [selleckchem.com]
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